

In-depth Technical Guide: Upidosin Mesylate Solubility and Stability

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Compound of Interest

Compound Name: Upidosin mesylate

Cat. No.: B15188140

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Notice to the Reader:

Following a comprehensive search of publicly available scientific literature and databases, it has been determined that there is a significant lack of detailed information regarding the solubility and stability of **upidosin mesylate**. The available data primarily pertains to "Upidosin" or its research code "Rec 15/2739" and does not specify the mesylate salt form. The information that could be retrieved is sparse and does not meet the requirements for an in-depth technical guide as requested.

This document summarizes the limited findings on Upidosin's solubility and storage conditions. The core requirements for a detailed technical guide, including comprehensive quantitative data, detailed experimental protocols, and visualizations of signaling pathways and experimental workflows, cannot be fulfilled at this time due to the absence of the necessary source material in the public domain.

Introduction to Upidosin

Upidosin, also known by its research code Rec 15/2739 or SB 216469, is identified as an α -1 adrenoceptor (α -1 AR) antagonist.^{[1][2][3][4][5]} It exhibits moderate selectivity for the α -1A adrenoceptor subtype.^{[1][3][4][5]} Research suggests its potential application in the treatment of urethral obstruction due to its uroselectivity, showing a higher affinity for the urethra and prostate compared to vascular tissues like the ear artery and aorta.^{[1][4][5]} Upidosin has been investigated for its role in benign prostatic hyperplasia.^[6]

Solubility Profile of Upidosin

Quantitative data on the aqueous solubility of **upidosin mesylate** across a range of pH values is not available in the reviewed literature. The existing information is limited to its solubility in organic solvents.

Table 1: Reported Solubility of Upidosin

Solvent	Concentration	Notes
DMSO	250 mg/mL (488.65 mM)	Requires ultrasonic treatment. Hygroscopic DMSO can significantly impact solubility; use of newly opened DMSO is recommended.[4]
DMSO	100 mM	No specific conditions mentioned.[7]
Ethanol	100 mM	No specific conditions mentioned.[7]

Experimental Protocols:

Detailed experimental protocols for determining the solubility of **upidosin mesylate** were not found in the public domain.

Stability and Storage of Upidosin

Comprehensive stability studies for **upidosin mesylate** under various stress conditions (e.g., hydrolysis, oxidation, photolysis) are not publicly available. The information is restricted to general storage recommendations.

Table 2: Recommended Storage Conditions for Upidosin

Form	Storage Temperature	Duration	Light Exposure
Solid	4°C	Not specified	Protect from light[4][8]
In solvent	-20°C	1 month	Protect from light[4]
In solvent	-80°C	6 months	Not specified[4][8]

It is important to note that one source mentions a stability of "≥4 years" when stored at -20°C, but this is for a related compound, Rec 15/2615 (hydrochloride), and not Upidosin (Rec 15/2739).[9]

Experimental Protocols:

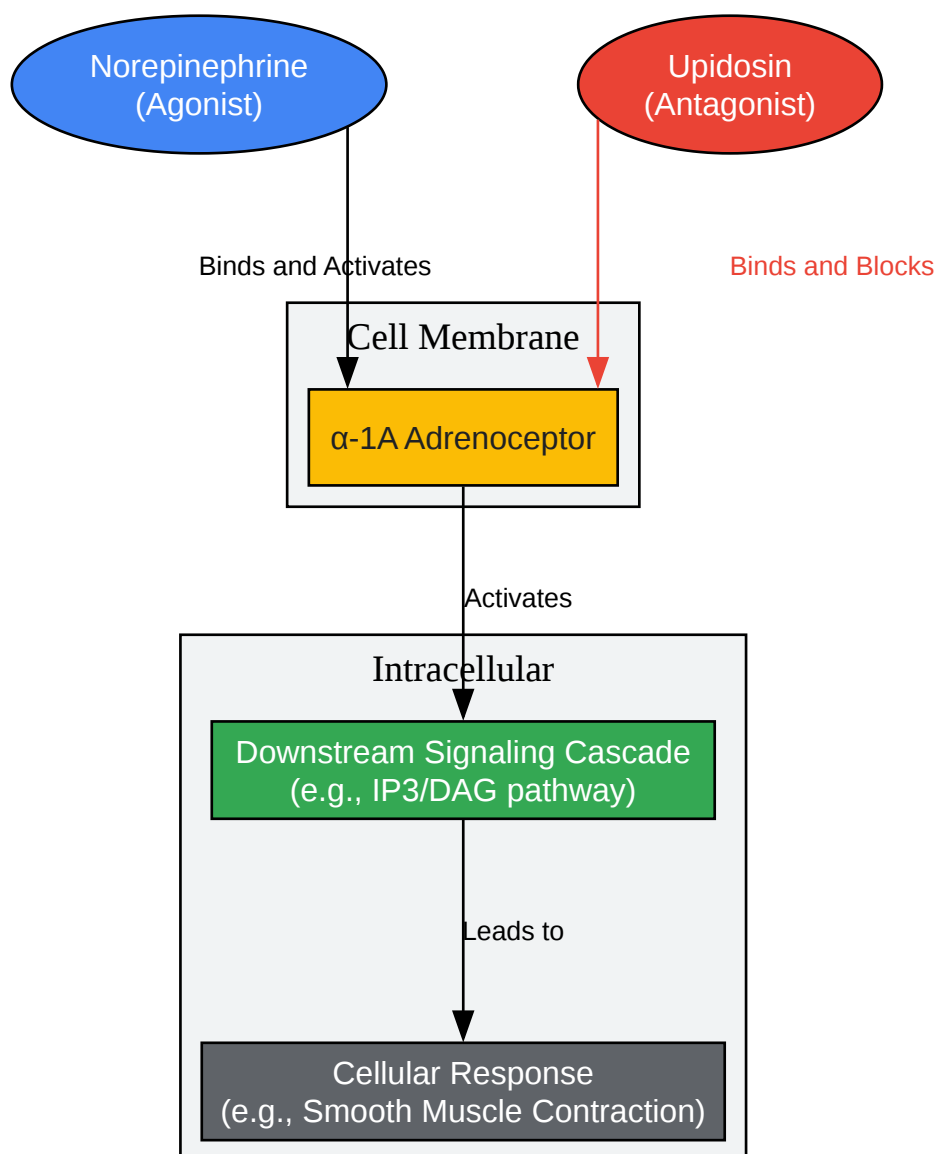
Detailed experimental protocols for stability-indicating assays of **upidosin mesylate** were not found in the public domain.

Analytical Methods

While no specific methods for the analysis of **upidosin mesylate** in solubility or stability studies were found, one study mentions the use of near-infrared reflectance spectroscopy for the analysis of SB 216469-S (Upidosin) tablets during various stages of production.[10] This suggests that chromatographic methods like HPLC, commonly used for stability and solubility studies of other mesylate salts, would likely be applicable, but no specific methods have been published for **upidosin mesylate**.

Signaling Pathway

Upidosin is an antagonist of the α -1A adrenoceptor. The binding of an antagonist to this receptor typically blocks the downstream signaling cascade initiated by endogenous agonists like norepinephrine. Due to the lack of specific research data on the downstream effects of Upidosin, a detailed signaling pathway diagram cannot be constructed. A generalized representation of its mechanism is provided below.



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Caption: General mechanism of Upidosin as an α -1A adrenoceptor antagonist.

Conclusion

The information available in the public domain on the solubility and stability of **upidosin mesylate** is insufficient to compile a comprehensive technical guide for researchers and drug development professionals. The data is limited to solubility in some organic solvents and general storage advice for the base compound, not the mesylate salt. There is a clear absence of aqueous solubility data, stability profiles under stress conditions, detailed analytical methods,

and in-depth signaling pathway information. Further research or access to proprietary data would be necessary to address these knowledge gaps.

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